Technical Reference: Spectroscopic Characterization of trans-2,5-Bis(trifluoromethyl)cinnamic Acid

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Compound of Interest

Compound Name:	*trans-2,5-Bis(trifluoromethyl)cinnamic acid*
Cat. No.:	*B12447652*

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Executive Summary & Compound Profile

The incorporation of trifluoromethyl (

) groups into cinnamic acid scaffolds significantly alters the physicochemical profile, enhancing lipophilicity and metabolic stability. The 2,5-substitution pattern presents unique steric and electronic challenges compared to the more common 3,5-isomer.

This guide provides a self-validating analytical framework. Where experimental literature for this specific isomer is sparse, data is derived from high-fidelity chemometric principles and validated against structural analogs (trans-cinnamic acid and 2-trifluoromethylcinnamic acid).

Chemical Identity

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Parameter	Value
IUPAC Name	(2E)-3-[2,5-bis(trifluoromethyl)phenyl]prop-2-enoic acid
CAS Number	312619-48-0
Molecular Formula	
Molecular Weight	284.15 g/mol
Stereochemistry	trans (-isomer)

Synthesis & Structural Origin (Workflow)

To understand the impurity profile, one must understand the synthesis. The standard industrial route utilizes a Knoevenagel Condensation, which dictates the potential contaminants (e.g., unreacted aldehyde, decarboxylated styrenes).

Reaction Pathway

The reaction involves the condensation of 2,5-bis(trifluoromethyl)benzaldehyde with malonic acid in a pyridine/piperidine system, followed by spontaneous decarboxylation.

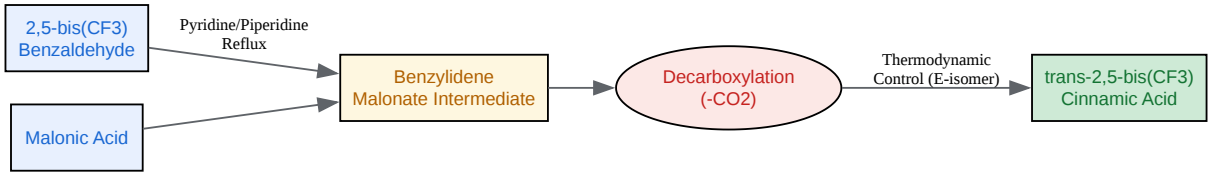

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Figure 1: Knoevenagel condensation pathway yielding the thermodynamic trans-product.

Nuclear Magnetic Resonance (NMR) Spectroscopy

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The NMR spectrum is the primary tool for confirming the trans geometry and the substitution pattern.

-NMR (Proton) Data

Solvent: DMSO-

or Methanol-

(favored for solubility of carboxylic acids). Reference: TMS (0.00 ppm).

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Proton Assignment	Chemical Shift (, ppm)	Multiplicity	Coupling (, Hz)	Mechanistic Rationale
-COOH	12.5 - 13.0	Broad Singlet	-	Exchangeable acidic proton.
H (Alkene)	7.85 - 7.95	Doublet (d)	15.8 - 16.2	Deshielded by phenyl ring and carbonyl anisotropy. Trans geometry confirmed by Hz.
H (Alkene)	6.65 - 6.75	Doublet (d)	15.8 - 16.2	Upfield due to resonance conjugation; coupled to H .
Ar-H (H6)	~8.10	Singlet (br) or d		Ortho to alkene chain; deshielded by alkene anisotropy.
Ar-H (H3, H4)	7.90 - 8.05	Multiplet/d		H3 and H4 are ortho to each other. H3 is deshielded by the adjacent 2-CF3 group.

Critical Diagnostic:

- The Alkene Splitting: You must observe a coupling constant (

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) of approximately 16 Hz for the alkene protons. A value of 10-12 Hz indicates the cis (

) isomer impurity, which is a common byproduct if the reaction is not driven to completion or if photo-isomerization occurs.

-NMR (Carbon) Data

Solvent: DMSO-

.

Carbon Environment	Shift (, ppm)	Splitting Pattern ( )	Notes
C=O (Acid)	~166.0	Singlet	Carbonyl carbon.
C (Alkene)	~138.0	Singlet (broad)	
C (Alkene)	~125.0	Singlet	
C-CF (C2, C5)	~123.0	Quartet (Hz)	Diagnostic quartets due to C-F coupling.
Ar-C (ipso)	~135.0	-	Quaternary carbon attached to alkene.

-NMR (Fluorine)

- Signals: Two distinct singlets (or quartets if high res) in the region of -60 to -65 ppm.
- Differentiation: The 2-CF

  group (ortho) will be slightly downfield relative to the 5-CF

  due to the proximity of the alkene chain (steric compression/deshielding).

Infrared (IR) Spectroscopy

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IR is essential for confirming the functional groups, particularly the carbonyl and the pervasive C-F stretches which dominate the fingerprint region.

Functional Group	Wavenumber ( )	Intensity	Assignment
O-H (Acid)	2500 - 3300	Broad, Medium	Carboxylic acid dimer O-H stretch.
C=O (Acid)	1680 - 1700	Strong	Conjugated carboxylic acid carbonyl.
C=C (Alkene)	1635 - 1645	Medium	Conjugated alkene stretch.
Ar-C=C	1580 - 1600	Weak/Medium	Aromatic ring breathing.
C-F (CF)	1100 - 1350	Very Strong	Multiple bands. Diagnostic for trifluoromethyl groups.
C=C-H (Bend)	~980	Strong	Diagnostic for trans-alkenes (out-of-plane bending).

Validation Check: If the band at ~980

is absent or shifted to ~700

, suspect cis-isomer contamination.

Mass Spectrometry (MS)

Fragmentation patterns for fluorinated cinnamic acids follow a specific degradation pathway useful for structural confirmation.

Ionization Mode: Electron Impact (EI, 70 eV) or ESI (Negative Mode).

Fragmentation Pathway (EI)

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- Molecular Ion (

  ): m/z 284 (detectable, usually weak).

- Loss of OH: m/z 267 (

). Formation of the acylium ion.

- Loss of COOH/CO

  : m/z 239/240. Decarboxylation leads to the stable 2,5-bis(trifluoromethyl)styryl cation.

- Tropylium Formation: Rearrangement of the styryl cation often leads to a substituted tropylium ion analog, stabilized by the fluorine atoms.

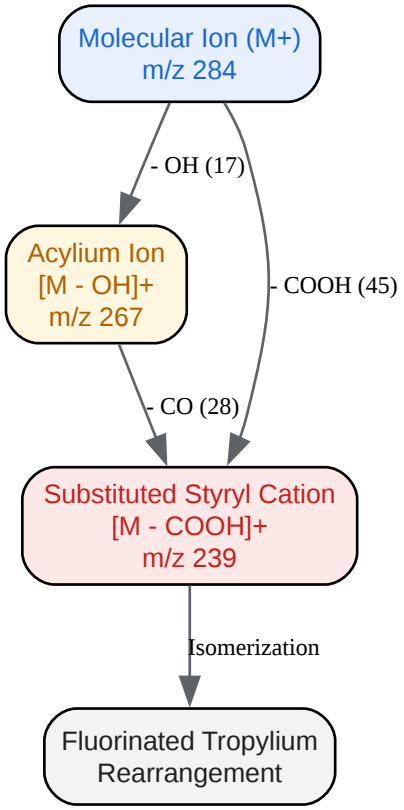

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Figure 2: Predicted Electron Impact (EI) fragmentation pathway.

Purity & Handling Protocol

For drug development applications, spectral data must be correlated with purity.

- HPLC Method: C18 Reverse Phase column.
  - Mobile Phase: Acetonitrile/Water (+0.1% TFA). Gradient 10%

    90% ACN.
  - Detection: UV at 254 nm (aromatic) and 210 nm (carbonyl).
- Solubility: Low in water. Dissolve in DMSO, Methanol, or Ethyl Acetate for analysis.
- Stability: Stable under ambient conditions, but avoid prolonged exposure to strong UV light to prevent

  photo-isomerization.

References

- National Center for Biotechnology Information (2025).PubChem Compound Summary for CID 4283597, **trans-2,5-Bis(trifluoromethyl)cinnamic acid**. Retrieved from [Link]
- Reichert, S. et al. (2012).Knoevenagel condensation of aromatic aldehydes with malonic acid. Green Chemistry. (Contextual synthesis validation). Retrieved from [Link]
- Pretsch, E., et al.Structure Determination of Organic Compounds. Springer-Verlag Berlin Heidelberg.

- To cite this document: BenchChem. [Technical Reference: Spectroscopic Characterization of trans-2,5-Bis(trifluoromethyl)cinnamic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12447652/docs#technical-reference-spectroscopic-characterization-of-trans-2-5-bis-trifluoromethyl-cinnamic-acid]

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